

# chlorobutanol sedation hypnotic effects

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Chlorobutanol

CAS No.: 57-15-8

Cat. No.: S523513

Get Quote

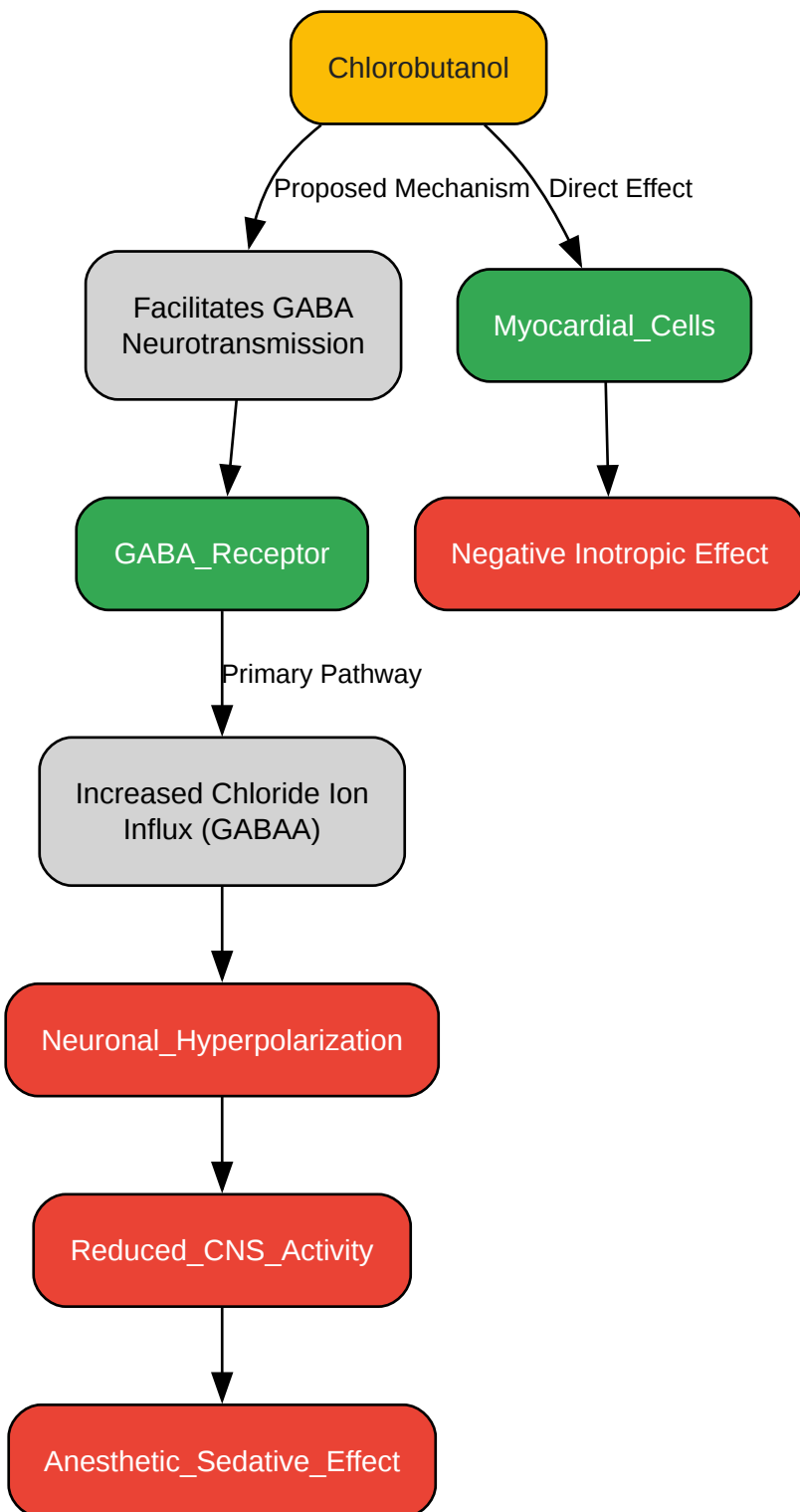
## Introduction to Chlorobutanol

**Chlorobutanol** (1,1,1-trichloro-2-methylpropan-2-ol) is an organic compound that functions as a preservative in multi-ingredient formulations due to its antibacterial and antifungal properties [1] [2]. It also elicits sedative-hypnotic and weak local anesthetic effects, acting in a manner similar to chloral hydrate [1] [3]. Despite its historical use as a sedative, its therapeutic application is limited due to significant accumulation in the body after multiple doses [1]. Today, its primary role is as a preservative in injectables and ophthalmic solutions [1] [4] [5].

## Pharmacology and Mechanism of Action

**Chlorobutanol** is a small molecule with a chemical formula of  $C_4H_7Cl_3O$  and a molecular weight of 177.45 g/mol [1]. Its sedative-hypnotic effects are linked to the general class of sedative-hypnotic agents, which depress the central nervous system (CNS) to induce calmness or sleep [6].

The diagram below illustrates the cellular pathway of **chlorobutanol**'s anesthetic effect.



[Click to download full resolution via product page](#)

As a detergent preservative, **chlorobutanol**'s primary mechanism involves disrupting the lipid structure of cell membranes, increasing cell permeability, and ultimately causing cell lysis [1]. In vitro, it has been shown

to inhibit platelet aggregation and release, likely by inhibiting the arachidonic acid pathway [1]. It has also been demonstrated to exert a direct negative inotropic effect on myocardial cells [1].

## Quantitative Pharmacological Data

The table below summarizes key pharmacokinetic parameters of **chlorobutanol** following oral administration in healthy human subjects [1].

Parameter	Value	Notes
Volume of Distribution	233 ± 141 L	Indicates widespread tissue distribution.
Plasma Protein Binding	57 ± 3%	--
Primary Metabolic Pathways	Glucuronidation & Sulphation	--
Route of Elimination	Urine	Mean urinary recovery is 9.6% of the orally administered dose.
Terminal Elimination Half-Life	10.3 ± 1.3 days	Approximately 37 days in some reports; leads to considerable accumulation.
Clearance	11.6 ± 1.0 mL/min	--

## Toxicology and Adverse Effects

**Chlorobutanol** has specific toxicological concerns that are critical for experimental design and safety protocols.

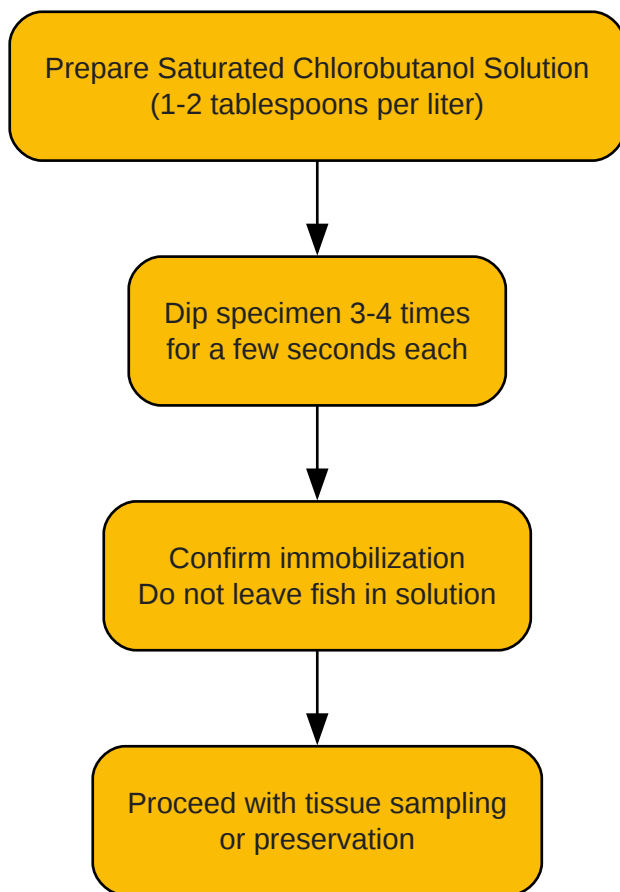
- **Cytotoxicity:** It induces conjunctival and corneal cell toxicity in vitro. At a concentration of **0.5%**, it causes degeneration of corneal epithelial cells, formation of membranous blebs, cytoplasmic swelling, and breaks in the cell membrane [1]. It also inhibits oxygen use by the cornea, which can increase susceptibility to infection [1].

- **Organ Toxicity:** The compound is known to be **toxic to the liver** and is a severe eye and skin irritant [2].
- **Acute Toxicity:** The oral LD<sub>50</sub> of anhydrous **chlorobutanol** in rats is **510 mg/kg** [1].

## Experimental Protocol: Euthanasia of Fish

**Chlorobutanol** is an effective agent for the anesthesia and euthanasia of invertebrates and fishes [2]. The following protocol is adapted from established best practices in ichthyology [7].

### Workflow Overview



[Click to download full resolution via product page](#)

### Materials

- **Chlorobutanol** (pure powder)
- Container with lid
- Source water (from the fish's habitat is ideal)

- Appropriate personal protective equipment (PPE): gloves, lab coat, and safety glasses.

### Step-by-Step Procedure

- **Solution Preparation:** Create a saturated solution of **chlorobutanol** by adding approximately **1 to 2 tablespoons of powder per liter of water** [7].
- **Sedation Procedure:** Individually euthanize specimens. For each fish, dip it into the **chlorobutanol** solution **3 to 4 times, for a few seconds each time**. The narcotic adhering to the gill surface is sufficient for sedation [7].
- **Important Note: Do not leave the fish in the solution for extended periods**, as this can cause complications such as increased mucus secretion or gill hemorrhages, especially in species with thick mucilaginous layers (e.g., eels, sturgeons) or in cold water [7].
- **Specimen Processing:** Once fully immobilized, the specimen can be processed for tissue sampling or fixed for preservation. Photograph the specimen prior to euthanasia to preserve life coloration [7].

### Considerations for Researchers

- **Air-breathing fishes** are hardly affected and cannot be efficiently narcotized with this method [7].
- **Chlorobutanol is extremely dangerous if ingested** and may cause irritation to the skin and eyes. Proper PPE and safety precautions are mandatory [7].
- All animal research must receive prior approval from the relevant institutional ethics committee (e.g., IACUC) [7].

## Important Research Considerations

- **Regulatory Status: Chlorobutanol** has **no approved therapeutic indications on its own** in the US. It is classified as Investigational, Vet approved, and has been Withdrawn from some uses [1].
- **Primary Research Use:** Its modern application in scientific studies is largely as a **euthanizing agent for fish** and other small aquatic organisms, rather than for investigating systemic sedation in mammals [7].
- **Safety First:** Given its toxicity profile and long half-life, researchers should exercise extreme caution and ensure all experimental protocols are reviewed and approved by their institution's animal care and use committee (IACUC) and environmental health and safety office [1] [7].

#### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Chlorobutanol: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Chlorobutanol [en.wikipedia.org]
3. Hypnotic Sedative Agent - an overview [sciencedirect.com]
4. Chlorobutanol - an overview | ScienceDirect Topics [sciencedirect.com]
5. Chlorobutanol | Drug Information, Uses, Side Effects ... [pharmacompass.com]
6. Sedative-hypnotic drug | Uses, Effects & Types [britannica.com]
7. Euthanasia | The Society for the Preservation of ... - SPNHC [spnhc.org]

To cite this document: Smolecule. [chlorobutanol sedation hypnotic effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523513#chlorobutanol-sedation-hypnotic-effects>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)